

# An In-depth Technical Guide to the Chemical Properties of 2-Chlorocyclopentanone

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## Compound of Interest

Compound Name: 2-Chlorocyclopentanone

Cat. No.: B1584037

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and spectral data of **2-Chlorocyclopentanone**. The information is intended to support researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Core Chemical Properties

**2-Chlorocyclopentanone** is a cyclic ketone with a chlorine atom at the alpha-position. This bifunctional molecule serves as a versatile intermediate in organic synthesis.

## Physical and Chemical Properties

The key physical and chemical properties of **2-Chlorocyclopentanone** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>7</sub> ClO	[1]
Molecular Weight	118.56 g/mol	[1]
Appearance	Colorless to yellow-orange liquid	[2]
Odor	Aromatic	[2]
Density	1.180 g/mL at 20 °C	[3]
Boiling Point	72 - 74 °C at 12 mmHg	[2]
Melting Point	Not available	[2]
Flash Point	77 °C (170.6 °F)	[2]
Solubility	Soluble in water	[1]
Refractive Index (n <sub>20/D</sub> )	1.474	[4]
CAS Number	694-28-0	[1]

## Spectral Data

Spectroscopic data is crucial for the identification and characterization of **2-Chlorocyclopentanone**.

Spectrum Type	Key Features	Reference(s)
<sup>1</sup> H NMR	Spectra available.	[5],[1]
<sup>13</sup> C NMR	Spectra available.	[5],[1]
Infrared (IR)	Spectra available, showing a characteristic carbonyl peak.	[5],[1]
Mass Spectrometry (MS)	Mass spectra available for structural confirmation.	[5],[3],[6]

# Synthesis of 2-Chlorocyclopentanone

A common and effective method for the synthesis of **2-Chlorocyclopentanone** is the direct chlorination of cyclopentanone.

## Experimental Protocol: Chlorination of Cyclopentanone.

[2]

Materials:

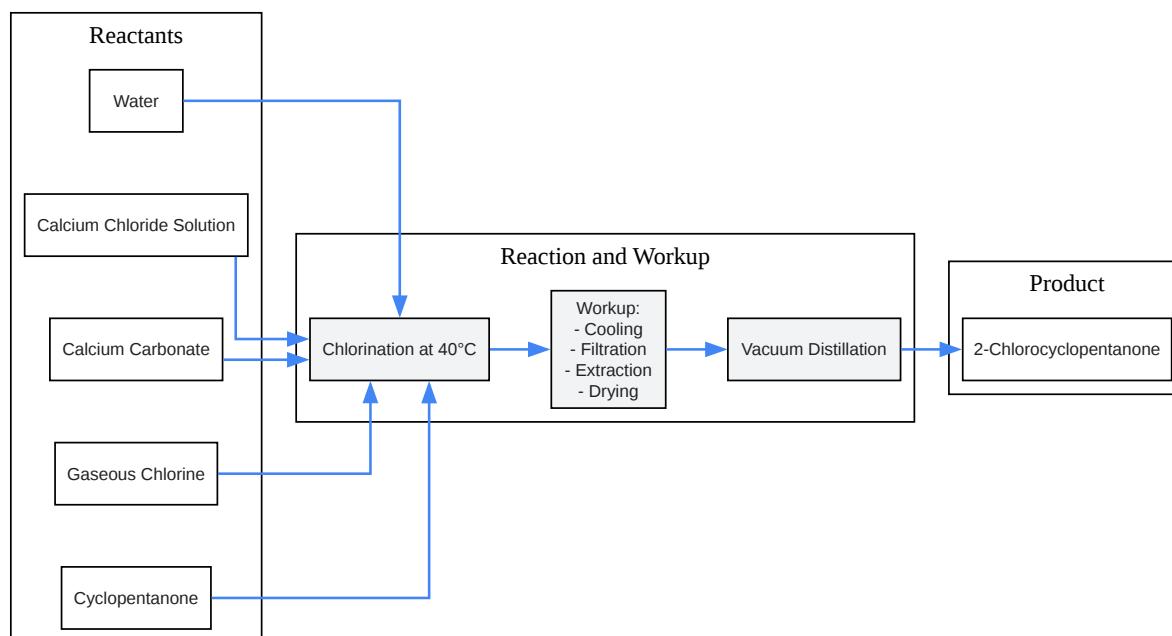
- Cyclopentanone (500 g)
- Calcium carbonate (290 g)
- Water (320 mL)
- 40% Calcium chloride solution (290 g)
- Gaseous chlorine
- Diethyl ether
- Anhydrous calcium chloride

Procedure:

- A mixture of cyclopentanone, calcium carbonate, water, and calcium chloride solution is vigorously stirred in a reaction vessel.
- A rapid stream of gaseous chlorine is passed through the mixture.
- The reaction temperature is maintained at 40°C, with occasional cooling.
- After the complete dissolution of calcium carbonate, the reaction mixture is cooled in an ice bath.
- The precipitated calcium chloride hexahydrate is removed by filtration.

- The filtrate is extracted with diethyl ether.
- The ether extract is dried over anhydrous calcium chloride.
- The ether is removed by evaporation, and the residue is purified by vacuum fractional distillation to yield **2-Chlorocyclopentanone**.

## Synthesis Workflow



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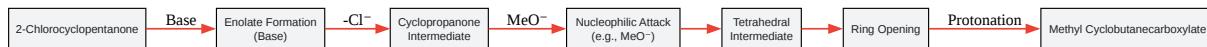
*Workflow for the synthesis of **2-Chlorocyclopentanone**.*

## Chemical Reactivity and Key Reactions

**2-Chlorocyclopentanone** is a valuable synthetic intermediate due to the reactivity of both the ketone and the alpha-chloro functional groups. It readily undergoes nucleophilic substitution, condensation reactions, and the Favorskii rearrangement.

## Favorskii Rearrangement

The Favorskii rearrangement of cyclic  $\alpha$ -halo ketones like **2-Chlorocyclopentanone** results in a ring contraction to form a carboxylic acid derivative.[7],[8]



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*Mechanism of the Favorskii rearrangement.*

Materials:

- **2-Chlorocyclopentanone**
- Sodium methoxide
- Anhydrous methanol
- Diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Silica gel for column chromatography

Procedure:

- A solution of **2-Chlorocyclopentanone** in anhydrous diethyl ether is added to a freshly prepared solution of sodium methoxide in anhydrous methanol at 0°C under an inert atmosphere.

- The resulting mixture is allowed to warm to room temperature and then refluxed for several hours.
- The reaction is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled to 0°C and quenched by the careful addition of saturated aqueous ammonium chloride solution.
- The layers are separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by silica gel column chromatography to yield the corresponding methyl cyclobutanecarboxylate.

## Nucleophilic Substitution

The chlorine atom in **2-Chlorocyclopentanone** is susceptible to displacement by various nucleophiles.

Materials:

- **2-Chlorocyclopentanone**
- Aniline
- Sodium bicarbonate
- Dimethylformamide (DMF)
- Water
- Dichloromethane

Procedure:

- To a solution of aniline and **2-Chlorocyclopentanone** in DMF, sodium bicarbonate is added.

- The reaction mixture is stirred at room temperature overnight.
- The progress of the reaction is monitored by TLC.
- Upon completion, the reaction mixture is poured into water, and the resulting precipitate is collected by vacuum filtration.
- The aqueous layer is extracted with dichloromethane.
- The combined organic layer is dried over anhydrous magnesium sulfate, filtered, and concentrated to provide the crude product.
- The product, 2-(phenylamino)cyclopentanone, can be further purified by recrystallization or column chromatography.

## Aldol Condensation

The enolizable ketone functionality of **2-Chlorocyclopentanone** can participate in aldol condensation reactions with aldehydes, typically under basic or acidic conditions.[9],[10],[11]

Materials:

- **2-Chlorocyclopentanone**

- Benzaldehyde
- Sodium hydroxide
- Ethanol
- Water

Procedure:

- A solution of **2-Chlorocyclopentanone**, benzaldehyde, and sodium hydroxide in ethanol and water is prepared in a reaction vessel.
- The mixture is stirred at room temperature for a specified period.

- The reaction progress is monitored by TLC.
- Upon completion, the reaction mixture is poured into cold water to precipitate the product.
- The solid product is collected by vacuum filtration and washed with cold water.
- The crude product, 2-benzylidene-5-chlorocyclopentanone, can be purified by recrystallization from a suitable solvent.

## Safety and Handling

**2-Chlorocyclopentanone** is a hazardous chemical and should be handled with appropriate safety precautions.

Hazard Statement	Precautionary Statement	Reference(s)
Causes skin irritation.	Wash hands thoroughly after handling.	<a href="#">[1]</a>
Causes serious eye irritation.	Wear protective gloves/protective clothing/eye protection/face protection.	<a href="#">[1]</a>
May cause respiratory irritation.	Avoid breathing dust/fume/gas/mist/vapors/spray.	<a href="#">[2]</a>
Combustible liquid.	Keep away from heat/sparks/open flames/hot surfaces. — No smoking.	<a href="#">[2]</a>

Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep refrigerated.[\[2\]](#)  
Incompatible with strong oxidizing agents, strong bases, and reducing agents.[\[2\]](#)

## Applications in Research and Development

**2-Chlorocyclopentanone** serves as a key building block in the synthesis of various organic molecules, including:

- Pharmaceuticals: The cyclopentanone scaffold is present in numerous bioactive molecules. The reactivity of **2-Chlorocyclopentanone** allows for the introduction of diverse functional groups, facilitating the synthesis of novel drug candidates.
- Agrochemicals: It is used as an intermediate in the production of certain pesticides and herbicides.
- Fine Chemicals: Its versatility makes it a valuable precursor for the synthesis of fragrances and other specialty chemicals.

This technical guide provides a foundational understanding of the chemical properties and reactivity of **2-Chlorocyclopentanone**. For specific applications, further optimization of the described protocols may be necessary. Always consult the relevant safety data sheets before handling this chemical.

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